

BMS-690154 tissue penetration enhancement

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Compound Focus: BMS-690154

Cat. No.: S1802554

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BMS-690154 Key Data for Experiments

The following table consolidates quantitative data important for planning your experiments, including the compound's solubility, stability, and known permeability characteristics.

Property	Description / Value	Experimental Context / Note
Chemical Name	(3R,4R)-4-amino-1-[[4-(3-methoxyanilino)pyrrolo[2,1-f][1,2,4]triazin-5-yl]methyl]piperidin-3-ol [1]	IUPAC Name.
CAS Number	859853-30-8 [1]	For unique identification.
Molecular Weight	368.44 g/mol [1]	
Solubility (DMSO)	≥ 25 mg/mL (≥ 67.86 mM) [1]	A common solvent for <i>in vitro</i> stock solutions.
Storage	Desiccate at -20°C [1]	Recommended for long-term stability.
Caco-2 Permeability	Intermediate range [1]	Used to predict intestinal absorption.

Property	Description / Value	Experimental Context / Note
P-gp Interaction	Moderate potential to be a P-gp substrate [1]	May affect penetration into certain tissues or cells.
Oral Bioavailability	Varies by species: 78% (mouse), 100% (rat), 8% (monkey), 29% (dog) [1]	Provides context on <i>in vivo</i> absorption.
Blood-Brain Barrier	Brain-to-plasma ratio of ~1 in preclinical models [1]	Suggests ability to cross the blood-brain barrier.

Permeability Assessment & General Enhancement Strategies

While specific methods for enhancing BMS-690514 penetration were not found, you can apply standard models and general principles to your investigations.

Caco-2 Cell Permeability Model

The Caco-2 cell line is a well-established *in vitro* model for predicting drug absorption [2]. Regulatory guidelines recommend validating this model using model drugs with high, moderate, and low permeability. A substance is typically classified as follows based on its apparent permeability coefficient (P_{app}):

- **High permeability:** ($P_{app} > 10 \times 10^{-6}$) cm/s
- **Moderate permeability:** ($P_{app} = 1-10 \times 10^{-6}$) cm/s
- **Low permeability:** ($P_{app} < 1.0 \times 10^{-6}$) cm/s [2]

General Penetration Enhancement Techniques

Research into other compounds provides strategies that could be explored for BMS-690514:

- **Chemical Enhancers:** Dimethyl sulfoxide (DMSO) is a well-known penetration enhancer that can alter tissue membrane permeability, often used at concentrations of 50% and above for skin and 15-

20% for mucous membranes [3]. Other penetration enhancers (PEs) can be integrated into hydrogel adhesives for sustained local drug delivery [4].

- **Formulation Approaches:** Lipid nanoparticles, particularly those inspired by exosomes (ELVs), have shown significantly improved effective diffusion coefficients within tissues and the extracellular matrix [5].
- **Physical Methods:** Pulsed-high intensity focused ultrasound (pHIFU) can enhance the extravasation and tissue penetration of nanoparticles, though power optimization is critical to avoid irreversible tissue damage [6].
- **P-gp Inhibition:** Since BMS-690514 has a moderate potential to be a P-gp substrate [1], investigating P-gp inhibitors could be a viable strategy to reduce its cellular efflux [7].

FAQs on BMS-690514 Handling & Properties

What is the recommended solvent for preparing BMS-690514 stock solutions? DMSO is a suitable solvent, with a solubility of at least 25 mg/mL [1]. For biological assays, further dilution in an aqueous buffer is necessary to maintain cell viability.

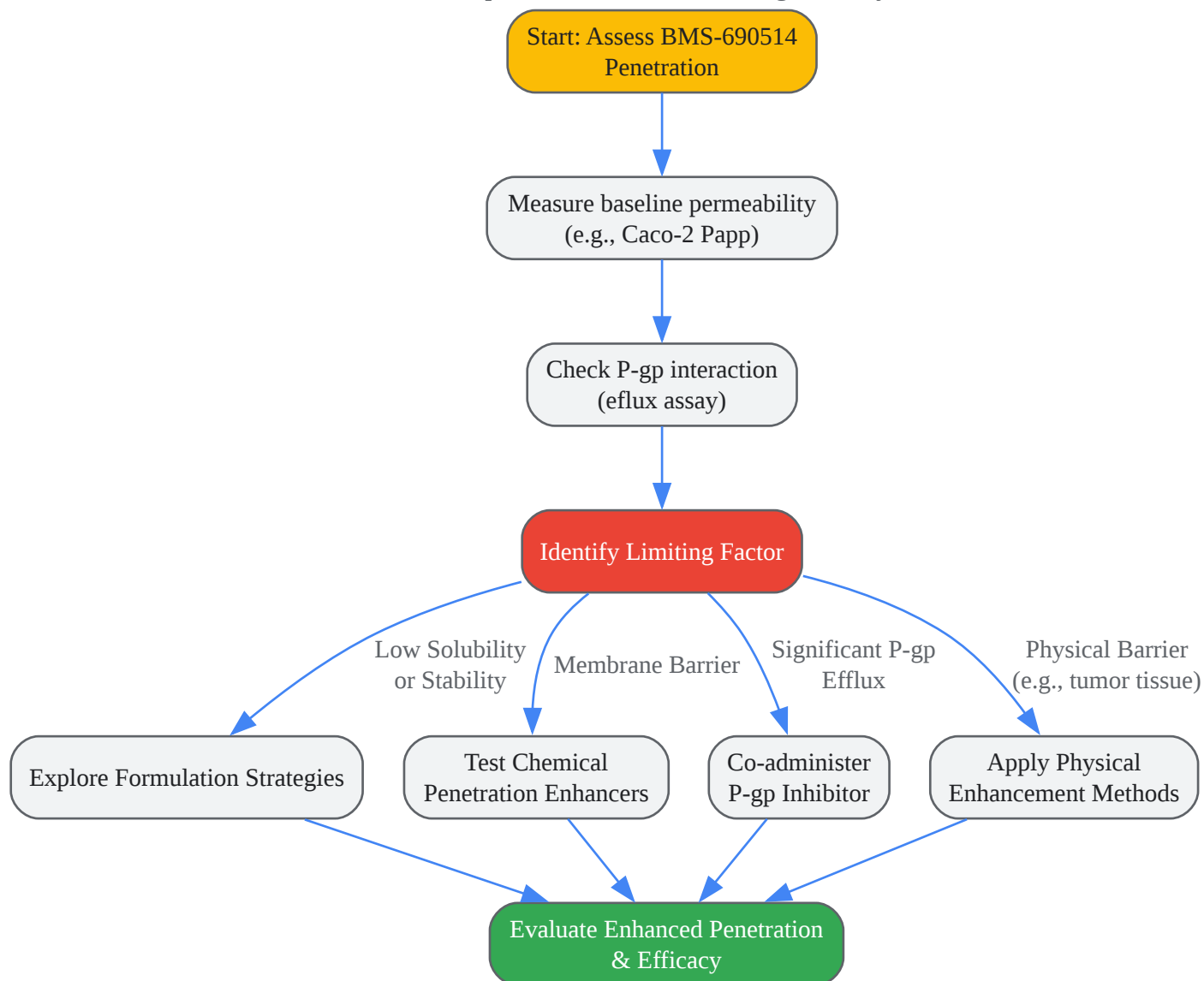
Does BMS-690514 cross the blood-brain barrier? Preclinical data suggests that it can, with a brain-to-plasma ratio of approximately 1 in animal models [1].

What is the oral bioavailability of BMS-690514? Oral bioavailability varies significantly across species, from 8% in monkeys to 100% in rats [1]. This should be considered when extrapolating animal data.

Experimental Workflow & Troubleshooting

The diagram below outlines a general decision pathway for investigating and potentially improving the tissue penetration of BMS-690514, based on the information gathered.

Short Title: Experimental Troubleshooting Pathway



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Troubleshooting Common Issues

- Low Apparent Permeability in Caco-2: If the (P_{app}) value falls into the low or moderate range, consider formulating the compound with **chemical penetration enhancers** like DMSO [3] or incorporating it into **advanced lipid nanoparticles** [5] to improve membrane passage.
- Suspected Efflux by P-gp: Given its moderate potential as a P-gp substrate [1], you can design experiments using **P-gp inhibitors** (e.g., certain tyrosine kinase inhibitors [7]) to see if they increase the intracellular concentration and efficacy of BMS-690514.

- Inadequate Penetration in Dense Tissues: For targets like solid tumors, where the extracellular matrix is a major barrier, strategies like **exosome-inspired lipid nanoparticles** [5] or physical methods like **pulsed-high intensity focused ultrasound (pHIFU)** [6] could be investigated to improve deep tissue delivery.

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To cite this document: Smolecule. [BMS-690154 tissue penetration enhancement]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1802554#bms-690154-tissue-penetration-enhancement>]

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